

Technical Guide: Synthesis of 4-Iodo-2-methoxy-3-methylpyridine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Iodo-2-methoxy-3-methylpyridine

Cat. No.: B12505440

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Executive Summary

- Target Molecule: 4-Iodo-2-methoxy-3-methylpyridine^[1]^[2]^[3]
- CAS Number: 1227515-22-1^[2]
- Molecular Formula: C₈H₉INO^[2]
- Primary Application: Intermediate for Suzuki-Miyaura cross-coupling in the synthesis of pyrazolopyridine-based GLP-1 receptor agonists (e.g., Compound 6g in EP3517538A1).^[2]
- Synthetic Challenge: The primary difficulty lies in the regioselective introduction of the iodine atom at the C4 position in the presence of the C3-methyl group, and the subsequent installation of the C2-methoxy group without displacing the labile C4-iodide.

Retrosynthetic Analysis

To design a robust synthetic route, we must analyze the electronic properties of the pyridine ring. The C3-methyl group blocks the C3 position but also sterically hinders C2 and C4. The C2-methoxy group is an ortho, para-director, which would direct electrophilic iodination to C5 (undesired).[2] Therefore, a direct iodination of 2-methoxy-3-methylpyridine is not viable.[2]

We propose a Functional Group Interconversion (FGI) strategy relying on the activation of the C4 position via N-oxide chemistry, followed by a high-fidelity Sandmeyer Iodination and a regioselective Nucleophilic Aromatic Substitution (S

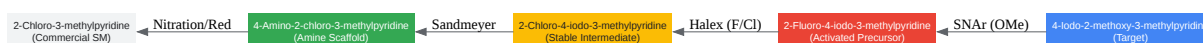
Ar).[2]

Strategic Disconnections[2]

- C2-OMe Bond Formation: Best achieved via S

Ar on a 2-halo precursor. 2-Fluoro is preferred over 2-Chloro to ensure selectivity over the C4-Iodo group.[2]

- C4-Iodo Bond Formation: Best achieved via Sandmeyer reaction from a 4-amino precursor.
- C4-Amino Installation: Best achieved via nitration of the pyridine N-oxide.



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Figure 1: Retrosynthetic logic flow prioritizing regioselectivity.

Detailed Synthetic Protocol

Phase 1: Activation and C4-Functionalization

The objective is to install a nitrogen handle at C4. The 2-chloro-3-methylpyridine starting material is oxidized to its N-oxide to activate the C4 position for electrophilic nitration.[2]

Step 1: N-Oxidation[2]

- Reagents: 2-Chloro-3-methylpyridine, m-Chloroperbenzoic acid (mCPBA) or H

O

/Urea-TFAA.[2]

- Conditions: DCM, 0°C to RT, 12 h.
- Mechanism: Electrophilic attack of the pyridine nitrogen on the peracid oxygen.
- Outcome: 2-Chloro-3-methylpyridine N-oxide.[2]

Step 2: Regioselective Nitration[2]

- Reagents: Fuming HNO₃

, Conc. H₂SO₄

SO₃

.

- Conditions: 100°C, 2-4 h.
- Rationale: The N-oxide group activates the C4 position towards nucleophilic attack, but in standard nitration (electrophilic), the N-oxide directs to C4 via a specific mechanism involving the NO₂⁺ attack on the activated species.[2] The C3-methyl group sterically hinders C2 and C4, but C4 is electronically favored over C2/C6 in N-oxides.
- Outcome: 2-Chloro-3-methyl-4-nitropyridine N-oxide.

Step 3: Reduction to Amine

- Reagents: Iron powder (Fe), NH₄Cl, Ethanol/Water (3:1).[2]

- Conditions: Reflux, 2 h.
- Mechanism: Single electron transfer reduction of the nitro group to the amine. This step typically also deoxygenates the N-oxide (restoring the pyridine) under these conditions, or a

separate PCI

step can be used prior to nitro reduction.[\[2\]](#)

- Outcome: 4-Amino-2-chloro-3-methylpyridine.

Phase 2: Iodination (Sandmeyer Reaction)

This is the critical step to install the iodine atom.[\[2\]](#)

Step 4: Diazotization and Iodination

- Reagents: NaNO

, H

SO

(20%), KI (Potassium Iodide).[\[2\]](#)

- Protocol:
 - Suspend 4-amino-2-chloro-3-methylpyridine in dilute H
- SO
- at 0-5°C.
- Add aqueous NaNO
- dropwise to form the diazonium salt.
- Add an aqueous solution of KI dropwise.
 - Allow to warm to RT and then heat to 60°C to facilitate N
- evolution.
- Key Control: Maintain temperature <5°C during diazotization to prevent phenol formation.
 - Outcome: 2-Chloro-4-iodo-3-methylpyridine.

Phase 3: Regioselective Methoxylation

Direct methoxylation of the 2-chloro-4-iodo intermediate poses a risk: the C4-iodo group is a labile leaving group and may compete with C2-chloro for displacement by methoxide.^[2] To ensure C2 selectivity, we employ a Halogen Exchange (Halex) strategy to convert C2-Cl to C2-F, creating a significant reactivity differential ($F \gg I$ for S

Ar).^[2]

Step 5: Halogen Exchange (Optional but Recommended)^[2]

- Reagents: KF (spray-dried), 18-Crown-6, Sulfolane or DMSO.^[2]
- Conditions: 140°C, 4 h, anhydrous.
- Mechanism: Nucleophilic aromatic substitution where F displaces Cl. The C4-I bond is weaker but C2 is more activated by the ring nitrogen for attack by the "hard" fluoride ion.
- Outcome: 2-Fluoro-4-iodo-3-methylpyridine.

Step 6: Methoxylation^[2]

- Reagents: Sodium Methoxide (NaOMe) or Lithium Methoxide (LiOMe), Methanol.^[2]
- Conditions: Reflux (65°C), 1-2 h.
- Mechanism: S

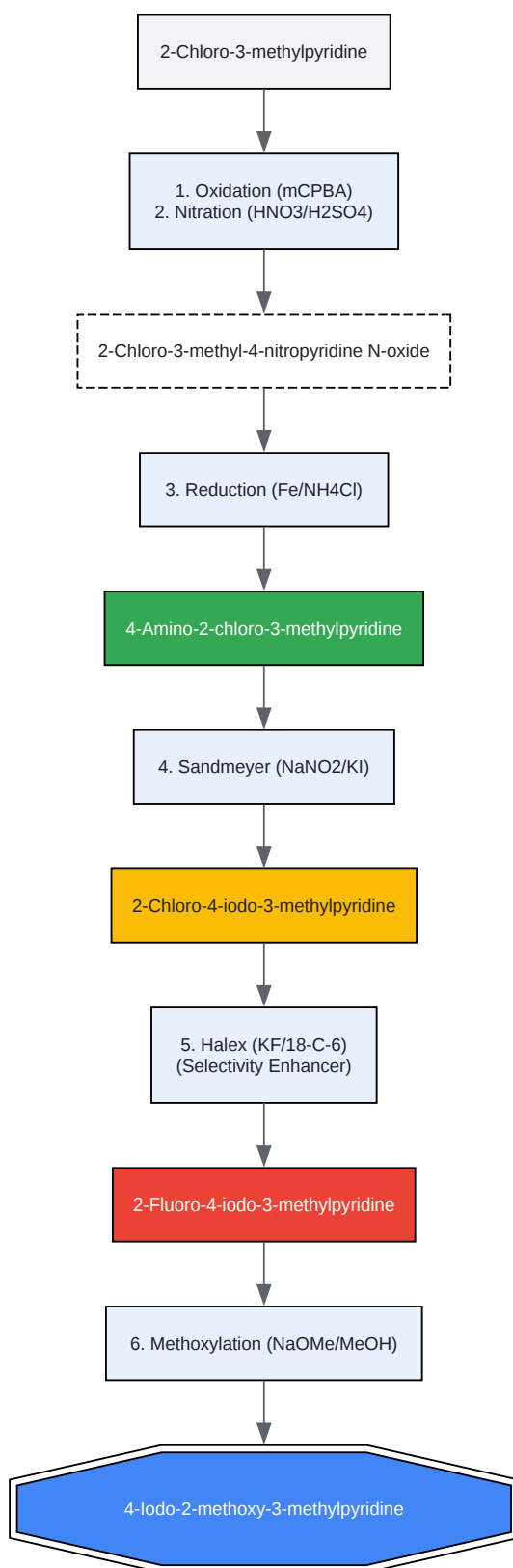
Ar.

- Selectivity Logic:
 - Substrate: 2-Fluoro-4-iodo-3-methylpyridine.^{[2][4][5][6][7]}
 - Leaving Group Ability: $F \gg I$ (in S
- Ar).
- Site Activation: C2 (ortho to N) > C4 (para to N).
 - Result: Exclusive displacement of Fluorine at C2.

- Outcome: **4-Iodo-2-methoxy-3-methylpyridine** (Target).

Experimental Data & Process Controls

Reaction Workflow Visualization



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Figure 2: Step-by-step synthetic workflow with critical intermediates.[2]

Reagent Stoichiometry & Safety Table

Step	Reagent	Equiv.	Critical Safety Note
Nitration	Fuming HNO	5.0	Exothermic; delayed exotherm risk. ^[2] Maintain strict temp control.
Reduction	Fe Powder	4.0	Pyrophoric potential of dry iron waste. Keep wet.
Sandmeyer	NaNO	1.1	Toxic gas (NO) evolution. ^[2] Use efficient scrubbing.
Halex	KF / 18-C-6	2.0 / 0.1	18-Crown-6 is toxic. ^[2] Sulfolane requires high temp workup.
S Ar	NaOMe	1.05	Moisture sensitive. Excess base may attack C4-I.

Troubleshooting & Optimization

Issue: Low Regioselectivity in Methoxylation

If skipping the Halex step (Step 5) and reacting 2-Chloro-4-iodo-3-methylpyridine directly with NaOMe:

- Risk: Formation of 4-methoxy-2-chloropyridine (via C4 attack) or 2,4-dimethoxypyridine.^[2]
- Mitigation: Use Lithium Methoxide (LiOMe) instead of NaOMe.^[2] The lithium cation coordinates tightly with the ring nitrogen, directing the alkoxide attack to the C2 position (Complex Induced Proximity Effect).^[2]
- Alternative: Perform the methoxylation on the 4-amino-2-chloro intermediate (Step 2 product). The amino group deactivates the ring, requiring harsher conditions (Pd-catalyzed

Buchwald etherification), but it guarantees C2 selectivity as C4 is blocked by the amine.[2]

Issue: Iodine Loss during Sandmeyer

- Cause: Overheating or radical side reactions.
- Solution: Use t-Butyl Nitrite (tBuONO) and Iodine (I) in acetonitrile (non-aqueous Sandmeyer).[2] This radical-mediated process is often cleaner for electron-deficient pyridines.[2]

References

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- To cite this document: BenchChem. [Technical Guide: Synthesis of 4-Iodo-2-methoxy-3-methylpyridine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12505440/docs#technical-guide-synthesis-of-4-iodo-2-methoxy-3-methylpyridine\]](https://www.benchchem.com/product/b12505440/docs#technical-guide-synthesis-of-4-iodo-2-methoxy-3-methylpyridine)

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